

# Butane-2-Sulfonyl Chloride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Butane-2-sulfonyl chloride

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## Introduction

**Butane-2-sulfonyl chloride**, also known as sec-butylsulfonyl chloride, is a reactive organosulfur compound with the chemical formula  $C_4H_9ClO_2S$ . As a member of the sulfonyl chloride class of compounds, it serves as a crucial intermediate in organic synthesis, particularly in the formation of sulfonamides and sulfonate esters. The sulfonamide functional group is a cornerstone in medicinal chemistry, appearing in a wide array of therapeutic agents, including antibacterial drugs, diuretics, and anticonvulsants. This technical guide provides an in-depth overview of the chemical and physical properties of **butane-2-sulfonyl chloride**, detailed experimental protocols, and its relevance in synthetic and medicinal chemistry.

## Chemical and Physical Properties

**Butane-2-sulfonyl chloride** is a colorless to pale yellow liquid. A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO <sub>2</sub> S	[1]
Molecular Weight	156.63 g/mol	[2]
CAS Number	4375-72-8	[1][3]
Appearance	Colorless to pale yellow liquid	-
Boiling Point	Not available	-
Density	Not available	-
Solubility	Reacts with water and other protic solvents	-
Reactivity	Highly reactive towards nucleophiles	

## Spectral Data

While specific, experimentally obtained spectra for **butane-2-sulfonyl chloride** are not readily available in the public domain, data for the isomeric butane-1-sulfonyl chloride can be used for comparative purposes.

For Butane-1-sulfonyl chloride:

- <sup>1</sup>H NMR: The proton NMR spectrum shows four distinct multiplets corresponding to the butyl chain. The multiplet at approximately 3.68 ppm is significantly deshielded due to the strong electron-withdrawing effect of the sulfonyl chloride group.[4]
- <sup>13</sup>C NMR: The carbon-13 NMR spectrum would show four signals for the four distinct carbon environments in the butyl chain.
- IR Spectroscopy: Sulfonyl chlorides exhibit strong characteristic absorption bands in the infrared spectrum. For butane-1-sulfonyl chloride, these appear in the regions of 1410-1370 cm<sup>-1</sup> and 1204-1166 cm<sup>-1</sup>. The alkane C-H stretching bands are observed around 3000-2800 cm<sup>-1</sup>. [4]

- Mass Spectrometry: The mass spectrum of butane-1-sulfonyl chloride shows a characteristic ion at  $m/z$  57, corresponding to the butyl fragment. Another weak but significant ion appears at  $m/z$  99, which is characteristic of the sulfonyl chloride group, with an A+2 peak at  $m/z$  101 due to the  $^{37}\text{Cl}$  isotope.[4]

## Experimental Protocols

### Synthesis of Butane-2-Sulfonyl Chloride

A common method for the synthesis of alkyl sulfonyl chlorides is the oxidative chlorination of the corresponding thiol. The following is a general procedure adapted from literature for the preparation of sec-butylsulfonyl chloride from 2-butanethiol.

Materials:

- 2-Butanethiol (sec-butyl mercaptan)
- Chlorine gas
- Concentrated Hydrochloric Acid
- Water
- Ice
- Separatory funnel
- Reaction flask with gas inlet and outlet
- Stirring apparatus

Procedure:

- In a well-ventilated fume hood, charge a reaction flask with a mixture of concentrated hydrochloric acid and water.
- Cool the flask in an ice bath to a temperature between 10-35 °C.
- While stirring vigorously, slowly bubble chlorine gas into the acidic solution.

- Concurrently, add 2-butanethiol dropwise to the reaction mixture. Maintain a constant stream of chlorine gas throughout the addition of the thiol. The reaction is exothermic and the temperature should be carefully controlled.
- After the addition is complete, continue stirring and bubbling chlorine gas for a short period to ensure complete reaction.
- Discontinue the chlorine flow and allow the reaction mixture to settle. Two layers will form.
- Carefully separate the lower organic layer, which is the crude **butane-2-sulfonyl chloride**, using a separatory funnel.
- The crude product can be used directly for some applications or purified further.

## Purification of Butane-2-Sulfonyl Chloride

A general method for the purification of crude liquid organosulfonyl chlorides involves washing with aqueous solutions followed by distillation.

Materials:

- Crude **butane-2-sulfonyl chloride**
- Saturated sodium bicarbonate solution
- Water
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus

Procedure:

- Wash the crude **butane-2-sulfonyl chloride** in a separatory funnel with cold, saturated sodium bicarbonate solution to neutralize any remaining acid. Caution: This will evolve carbon dioxide gas; vent the funnel frequently.
- Wash the organic layer with cold water.

- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purify the product by vacuum distillation. The boiling point will be dependent on the pressure.

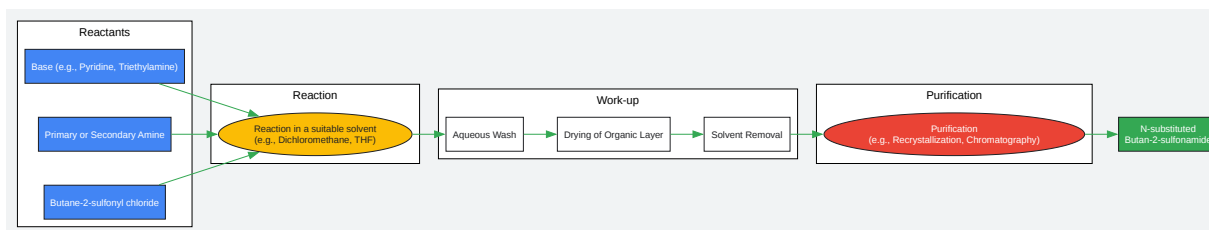
## Chemical Reactivity and Applications in Drug Development

The reactivity of **butane-2-sulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom, making it susceptible to nucleophilic attack. This reactivity is the foundation of its utility in organic synthesis.

### Reaction with Amines to Form Sulfonamides

**Butane-2-sulfonyl chloride** readily reacts with primary and secondary amines to form the corresponding N-substituted butan-2-sulfonamides. This is a cornerstone reaction in medicinal chemistry for the synthesis of a vast number of biologically active compounds.[5]

General Experimental Workflow for Sulfonamide Synthesis:



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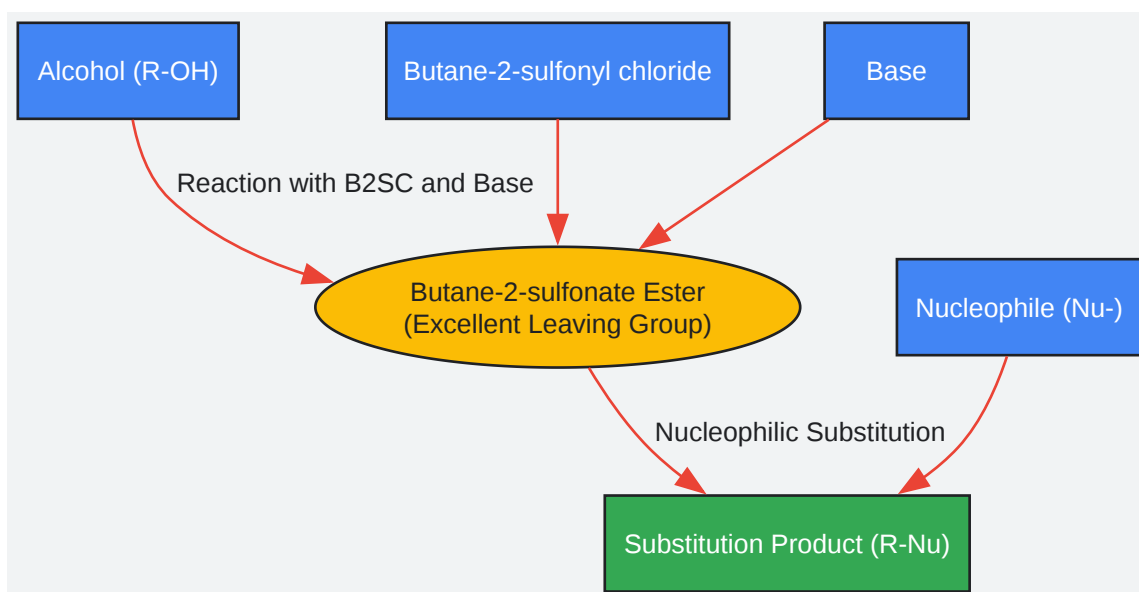
Caption: General workflow for the synthesis of sulfonamides from **butane-2-sulfonyl chloride**.

The sulfonamide moiety is a key pharmacophore in a multitude of drugs due to its ability to mimic a carboxylic acid group and act as a hydrogen bond donor and acceptor. While specific examples of drugs derived directly from **butane-2-sulfonyl chloride** are not prominently featured in publicly available literature, the general class of alkylsulfonamides is of significant interest in drug discovery. The sec-butyl group can provide a degree of lipophilicity and steric bulk that can be tuned to optimize binding to biological targets.

## Reaction with Alcohols to Form Sulfonate Esters

**Butane-2-sulfonyl chloride** reacts with alcohols in the presence of a base to form sulfonate esters. These esters are excellent leaving groups in nucleophilic substitution and elimination reactions, making them valuable intermediates in multi-step syntheses.

Logical Relationship of Sulfonate Ester Formation and Subsequent Reaction:



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Caption: Conversion of an alcohol to a good leaving group using **butane-2-sulfonyl chloride**.

## Conclusion

**Butane-2-sulfonyl chloride** is a valuable and reactive chemical intermediate. Its primary utility lies in the straightforward synthesis of sulfonamides and sulfonate esters, which are critical functionalities in the fields of medicinal chemistry and organic synthesis. While specific, high-profile applications in drug development are not widely documented, its role as a building block for introducing the sec-butylsulfonyl group provides a tool for chemists to modulate the physicochemical and biological properties of molecules. The experimental protocols and chemical properties outlined in this guide are intended to support researchers and scientists in the effective and safe use of this versatile reagent.

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